

# Application Notes and Protocols: Quantifying Tumor Uptake of [68Ga]Ga-DPI-4452

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## Compound of Interest

Compound Name: DPI-4452

Cat. No.: B15603731

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## Introduction

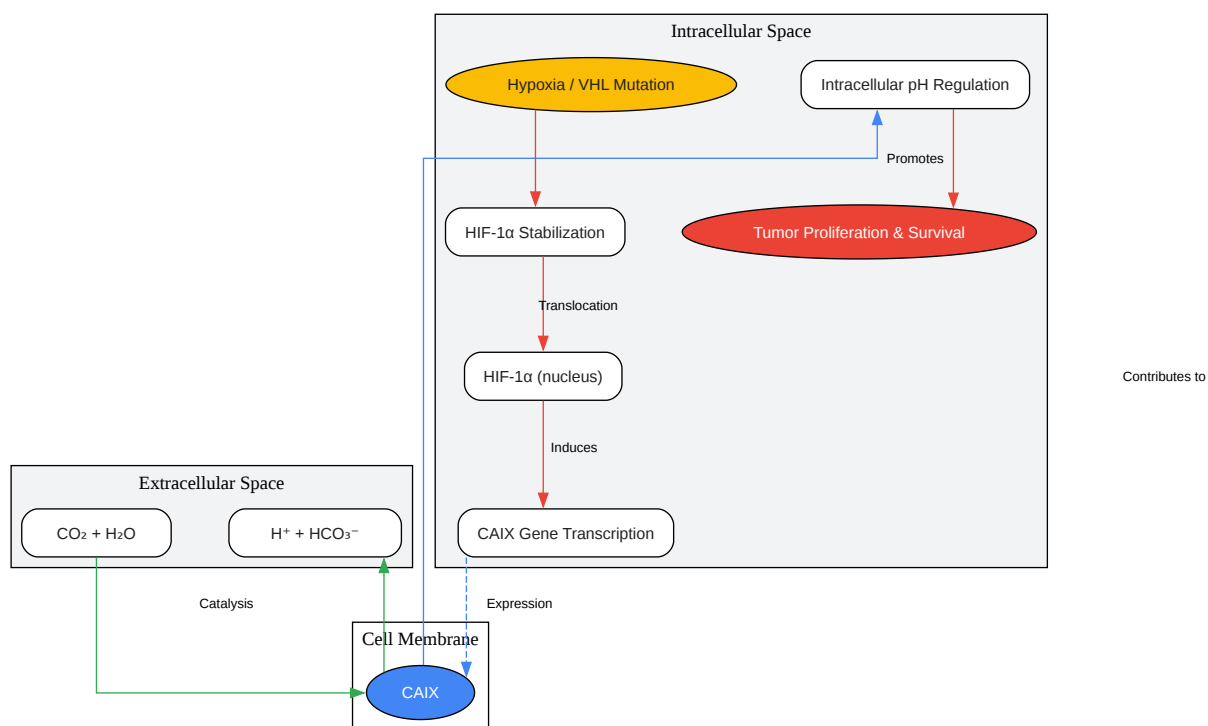
[68Ga]Ga-DPI-4452 is a novel, first-in-class radiolabeled cyclic peptide developed for positron emission tomography (PET) imaging of Carbonic Anhydrase IX (CAIX). CAIX is a transmembrane protein that is highly overexpressed in various solid tumors, including clear cell renal cell carcinoma (ccRCC), colorectal cancer, and pancreatic ductal adenocarcinoma, often in response to hypoxic conditions or mutations in the Von Hippel-Lindau (VHL) tumor suppressor gene.[1][2][3] Its restricted expression in healthy tissues makes CAIX an attractive target for both diagnostic imaging and targeted radionuclide therapy.[4][5]

DPI-4452 incorporates a DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) chelator, enabling stable radiolabeling with Gallium-68 for PET imaging.[5][6] This allows for the quantification of CAIX expression in tumors, which can be pivotal for patient stratification, treatment planning, and monitoring response to therapy. These application notes provide detailed protocols and quantitative data to guide researchers in utilizing [68Ga]Ga-DPI-4452 for quantifying tumor uptake.

## Mechanism of Action and Signaling Pathway

[68Ga]Ga-DPI-4452 is a theranostic agent that binds with high, subnanomolar affinity to the extracellular domain of CAIX.[5][6] The expression of CAIX is primarily regulated by the hypoxia-inducible factor (HIF-1 $\alpha$ ) pathway. In hypoxic tumor environments or in cells with VHL

mutations, HIF-1 $\alpha$  is stabilized and translocates to the nucleus, where it induces the transcription of CAIX. CAIX then plays a crucial role in regulating intra- and extracellular pH, promoting tumor cell survival and proliferation.



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Caption: CAIX signaling pathway in tumor cells.

## Quantitative Data Summary

The following tables summarize the quantitative data for [68Ga]Ga-DPI-4452 uptake in preclinical models and human clinical trials.

### Table 1: Preclinical Biodistribution in Xenograft Mouse Models

Organ/Tissue	HT-29 (CRC) Xenograft (%ID/g)	SK-RC-52 (ccRCC) Xenograft (%ID/g)
Tumor	High Uptake	High Uptake
Kidney	Low Uptake	Low Uptake
Liver	Low Uptake	Low Uptake
Stomach	Moderate Uptake	Moderate Uptake
Small Intestine	Moderate Uptake	Moderate Uptake

Data derived from PET/CT imaging at 1-hour post-injection of [68Ga]Ga-DPI-4452.[\[4\]](#)

### Table 2: Biodistribution in Healthy Beagle Dogs

Organ/Tissue	Uptake Characteristics
Stomach	Highest sustained uptake
Small Intestine	Highest sustained uptake
Kidneys	Remarkably low uptake
Bladder	Significant early uptake (renal elimination)

Data based on PET/CT imaging following a single dose of 200 MBq of [68Ga]Ga-DPI-4452.  
[\[4\]](#)[\[7\]](#)

**Table 3: Clinical PET/CT Data in ccRCC Patients (n=3)**

Parameter	Value
Number of Lesions	36
Mean SUVmax at 1h p.i.	64.6 (Range: 6.8 - 211.6)
Optimal Imaging Time	1-hour post-injection
Blood Clearance	>80% cleared within 1 hour
Organ with Highest Absorbed Dose (mGy/MBq)	Stomach Wall (0.33), Small Intestine (0.33)
Kidney Absorbed Dose	Low
Liver Absorbed Dose	Low
Bone Marrow Absorbed Dose	Low
Data from the first-in-human Phase 1/2 GaLuCi study. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>	

## Experimental Protocols

### Radiolabeling of DPI-4452 with Gallium-68

Objective: To prepare  $[^{68}\text{Ga}]\text{Ga-DPI-4452}$  for in vitro and in vivo applications.

Materials:

- **DPI-4452** peptide with DOTA chelator
- $^{68}\text{Ge}/^{68}\text{Ga}$  generator
- Reaction buffer (e.g., Sodium Acetate, pH 4.5)
- Heating block or water bath
- C18 Sep-Pak cartridge for purification
- Ethanol

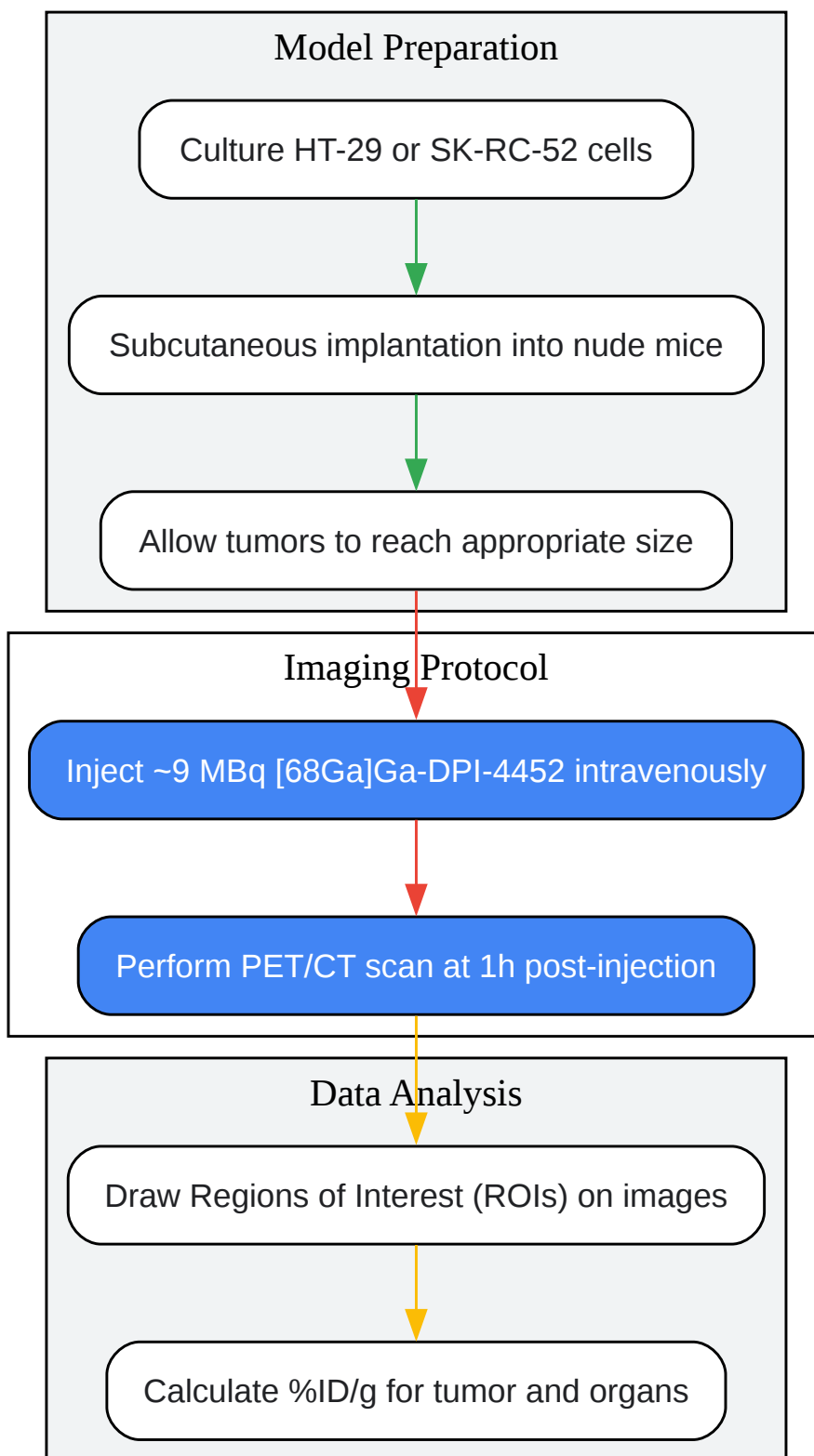
- Saline solution
- Quality control system (e.g., radio-HPLC)

Protocol:

- Elute  $^{68}\text{GaCl}_3$  from the  $^{68}\text{Ge}/^{68}\text{Ga}$  generator according to the manufacturer's instructions.
- Add the  $^{68}\text{GaCl}_3$  eluate to a vial containing **DPI-4452** dissolved in reaction buffer.
- Incubate the reaction mixture at an elevated temperature (e.g.,  $95^\circ\text{C}$ ) for a specified time (e.g., 10-15 minutes).
- After incubation, cool the reaction vial to room temperature.
- Purify the  $^{68}\text{Ga}$ -**DPI-4452** using a C18 Sep-Pak cartridge. a. Pre-condition the cartridge with ethanol followed by sterile water. b. Load the reaction mixture onto the cartridge. c. Wash the cartridge with sterile water to remove unreacted  $^{68}\text{Ga}$ . d. Elute the  $^{68}\text{Ga}$ -**DPI-4452** with a small volume of ethanol/saline solution.
- Perform quality control checks, including radiochemical purity (typically  $>95\%$ ) using radio-HPLC, and visual inspection for clarity and absence of particulate matter.

## In Vivo PET/CT Imaging in Xenograft Mouse Models

Objective: To quantify the tumor uptake and biodistribution of  $^{68}\text{Ga}$ -**DPI-4452** in tumor-bearing mice.



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Caption: Preclinical experimental workflow for [68Ga]Ga-DPI-4452.

#### Materials:

- Nude mice bearing subcutaneous HT-29 or SK-RC-52 xenografts.[\[4\]](#)
- $[^{68}\text{Ga}]\text{Ga-DPI-4452}$  solution for injection.
- Anesthesia (e.g., isoflurane).
- PET/CT scanner.

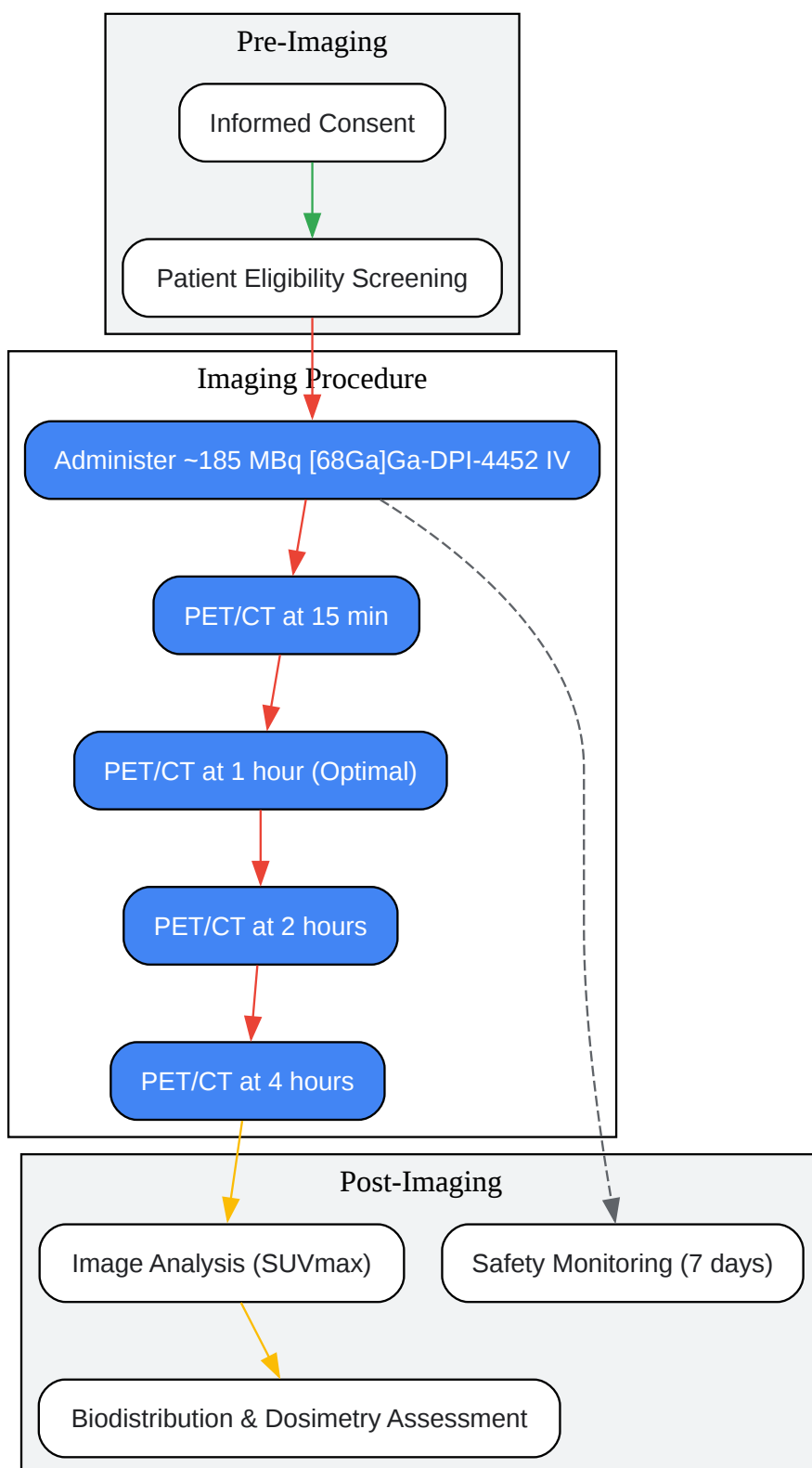
#### Protocol:

- Anesthetize the tumor-bearing mouse.
- Administer approximately 9 MBq of  $[^{68}\text{Ga}]\text{Ga-DPI-4452}$  via intravenous injection (e.g., tail vein).[\[4\]](#)
- Position the animal in the PET/CT scanner.
- At 1-hour post-injection, acquire whole-body PET and CT images.[\[4\]](#)
- Reconstruct the images and co-register the PET and CT data.
- Draw regions of interest (ROIs) over the tumor and various organs (e.g., kidney, liver, muscle) on the fused images.
- Calculate the radioactivity concentration in each ROI and express it as a percentage of the injected dose per gram of tissue (%ID/g).

## Clinical PET/CT Imaging Protocol

Objective: To quantify tumor uptake, assess biodistribution, and ensure patient safety during  $[^{68}\text{Ga}]\text{Ga-DPI-4452}$  PET/CT imaging.





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